

# Essential Safety and Operational Guide for 2-Chloroanthracene

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## Compound of Interest

Compound Name: 2-Chloroanthracene

Cat. No.: B050491

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For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **2-Chloroanthracene**.

This document provides immediate, essential safety protocols and logistical plans for the laboratory use of **2-Chloroanthracene**. Adherence to these procedures is critical to ensure personnel safety and regulatory compliance.

## Hazard Identification and Quantitative Data

**2-Chloroanthracene** is a chlorinated aromatic hydrocarbon. While specific toxicity data such as LD50 and LC50 values are not readily available in published literature, the compound is classified as a skin and eye irritant.<sup>[1]</sup> All handling procedures should be conducted with the assumption that the compound is hazardous.

Table 1: Physical and Chemical Properties of **2-Chloroanthracene**

Property	Value
CAS Number	17135-78-3[1][2][3][4][5]
Molecular Formula	C <sub>14</sub> H <sub>9</sub> Cl[1][2]
Molecular Weight	212.67 g/mol [1][2]
Appearance	White to light yellow powder/crystal
Melting Point	221-223 °C[2]
Boiling Point	370.1 °C at 760 mmHg[2]
Solubility	Slightly soluble in Chloroform, Dichloromethane, and Ethyl Acetate.

Table 2: Hazard Classification of **2-Chloroanthracene**

Hazard Classification	GHS Code	Signal Word
Skin Irritation	H315	Warning[1]
Eye Irritation	H319	Warning[1]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloroanthracene**.

Table 3: Recommended Personal Protective Equipment for **2-Chloroanthracene**

Protection Type	Specification
Hand Protection	Nitrile gloves. Neoprene gloves may also be suitable. Always inspect gloves for integrity before use.
Eye Protection	Chemical safety goggles. A face shield should be worn when there is a risk of splashing.
Body Protection	A lab coat that fastens securely.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area or a fume hood. If handling large quantities or if dust is generated, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a particulate pre-filter is recommended.

## Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the procedure for accurately preparing a standard solution of **2-Chloroanthracene**.

Materials:

- **2-Chloroanthracene** solid
- Analytical balance
- Spatula
- Weighing paper or boat
- Beaker
- Volumetric flask of appropriate size
- Appropriate solvent (e.g., Dichloromethane)

- Pipette
- Personal Protective Equipment (as specified in Table 3)

Procedure:

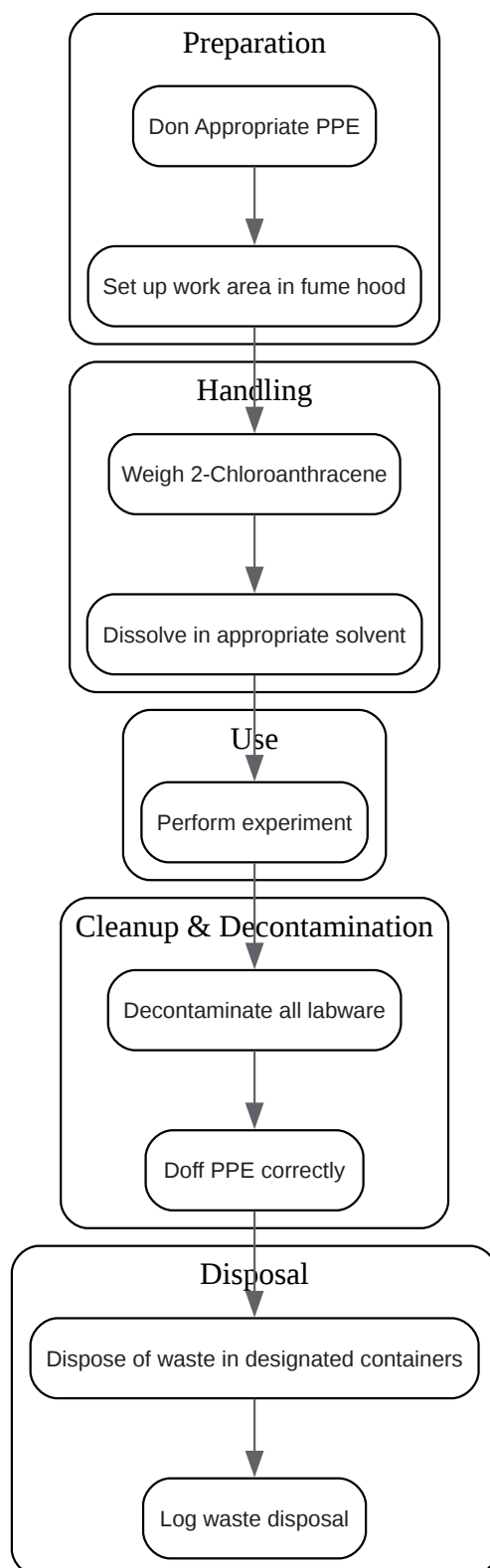
- Preparation: Don all required PPE. Ensure the analytical balance is clean, calibrated, and located in a draft-free area.
- Weighing:
  - Place a clean, dry weighing boat on the analytical balance and tare to zero.
  - Carefully add the desired amount of **2-Chloroanthracene** powder to the weighing boat using a clean spatula.
  - Record the exact mass of the **2-Chloroanthracene**.
- Dissolution:
  - Transfer the weighed **2-Chloroanthracene** to a clean, dry beaker.
  - Add a small amount of the chosen solvent to the beaker, enough to dissolve the solid.
  - Gently swirl the beaker to facilitate dissolution. Do not heat unless the specific experimental protocol requires it, and if so, do so in a controlled manner within a fume hood.
- Transfer to Volumetric Flask:
  - Carefully transfer the dissolved solution from the beaker to a volumetric flask of the desired final volume.
  - Rinse the beaker several times with a small amount of the solvent and transfer the rinsings to the volumetric flask to ensure all the **2-Chloroanthracene** is transferred.
- Dilution to Volume:

- Add the solvent to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- Use a pipette for the final additions to ensure accuracy.
- Homogenization:
  - Stopper the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Labeling and Storage:
  - Label the flask clearly with the name of the compound, the exact concentration, the solvent used, the date of preparation, and the preparer's initials.
  - Store the solution in a cool, dry, and dark place, away from incompatible materials.

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

## Operational Workflow



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Caption: Workflow for the safe handling of **2-Chloroanthracene**.

## Disposal Plan

All waste contaminated with **2-Chloroanthracene** must be treated as hazardous waste.

### Step 1: Waste Segregation

- **Liquid Waste:** Collect all liquid waste containing **2-Chloroanthracene** in a designated, labeled, and sealed waste container. The container should be made of a material compatible with the solvent used.
- **Solid Waste:** Collect all solid waste, including contaminated weighing paper, gloves, and paper towels, in a separate, clearly labeled hazardous waste bag or container.
- **Sharps:** All sharps (needles, scalpels, etc.) contaminated with **2-Chloroanthracene** must be placed in a puncture-proof sharps container that is clearly labeled as "Chemical Contaminated Sharps".<sup>[3][6]</sup> Do not autoclave chemically contaminated sharps.<sup>[6]</sup>

### Step 2: Decontamination of Labware

- **Glassware:**
  - Rinse the glassware with a small amount of a suitable solvent (e.g., acetone or ethanol) to remove the bulk of the **2-Chloroanthracene** residue. Collect this rinsate as hazardous liquid waste.
  - Wash the glassware with a laboratory detergent and hot water.<sup>[7]</sup>
  - Rinse thoroughly with tap water, followed by a final rinse with deionized water.<sup>[7]</sup>
  - For stubborn organic residues, soaking in a base bath (a saturated solution of NaOH or KOH in ethanol or methanol) can be effective.<sup>[4][5][8]</sup> Extreme caution must be exercised when using a base bath due to its corrosive and flammable nature.
- **Plasticware:**
  - Rinse with a compatible solvent and collect the rinsate as hazardous waste.
  - Wash with laboratory detergent and water.

- Note that some plastics may absorb **2-Chloroanthracene** and may need to be disposed of as solid hazardous waste if they cannot be fully decontaminated.
- Sharps (Reusable):
  - Decontaminate reusable sharps by rinsing with a suitable solvent, followed by washing with detergent and water.
  - Ensure the decontamination process does not compromise the integrity of the sharp.

### Step 3: Final Disposal

- All collected hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Ensure all waste containers are properly labeled with the contents and associated hazards.
- Follow all institutional and local regulations for hazardous waste disposal. Halogenated organic compounds are typically incinerated at high temperatures in a permitted hazardous waste incinerator.

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